

A Technical Guide to the Physical and Chemical Properties of Yohimbine Isomers

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Compound of Interest

Compound Name: 18 β -Hydroxy-3-epi- α -yohimbine

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Introduction

Yohimbine, a naturally occurring indole alkaloid derived from the bark of the *Pausinystalia johimbe* tree, has a long history of use in traditional medicine and has been investigated for various therapeutic applications.[1] Its pharmacological activity is primarily attributed to its antagonism of α 2-adrenergic receptors. Yohimbine's complex pentacyclic structure contains five chiral centers, giving rise to several stereoisomers, each with unique physical, chemical, and pharmacological properties. Understanding the distinct characteristics of these isomers—including yohimbine, corynanthine, rauwolscine (α -yohimbine), alloyohimbine, and pseudoyohimbine—is critical for targeted drug design and development. This technical guide provides an in-depth comparison of these isomers, detailing their physicochemical properties, receptor binding affinities, and the experimental methodologies used for their characterization.

Core Physicochemical Properties of Yohimbine Isomers

The stereochemical configuration of yohimbine isomers significantly influences their physical and chemical properties. These differences, though sometimes subtle, can impact their solubility, stability, and pharmacokinetic profiles. The following tables summarize the available quantitative data for the key isomers.

Table 1: General and Physical Properties of Yohimbine Isomers

Property	Yohimbine	Corynanthine	Rauwolscine (α-Yohimbine)	Alloyohimbine	Pseudoyohimbine
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₃	C ₂₁ H ₂₆ N ₂ O ₃	C ₂₁ H ₂₆ N ₂ O ₃	C ₂₁ H ₂₆ N ₂ O ₃	C ₂₁ H ₂₆ N ₂ O ₃
Molecular Weight	354.44 g/mol [2]	354.44 g/mol [3]	354.45 g/mol [1]	354.45 g/mol [4]	354.44 g/mol [3]
Melting Point (°C)	234 - 241 [2]	225 - 227 (dec.) [5]	Data not available	Data not available	252 - 293 [3]
pKa	~6.5 - 7.5	Data not available	Data not available	Data not available	Data not available
LogP	2.73 [2]	2.72 [6]	Data not available	Data not available	2.9
Appearance	White crystalline powder [7] [8]	Stout prisms from acetone [5]	Crystalline solid	Solid [4]	Rhombic platelets [3]

Table 2: Solubility Properties of Yohimbine Isomers

Isomer	Water Solubility	Organic Solvent Solubility
Yohimbine	Sparingly soluble (0.348 g/L) [2][9]	Highly soluble in alcohol and chloroform; sparingly soluble in diethyl ether.[7]
Corynanthine	Practically insoluble.[5]	Soluble in boiling chloroform, benzene, ethyl acetate, and alcohol.[5]
Rauwolscine	Data not available	Soluble in DMSO.[10]
Alloyohimbine	Data not available	Soluble in DMSO.[4]
Pseudoyohimbine	Data not available	Data not available

Note: The hydrochloride salts of these alkaloids are generally more water-soluble.[1]

Table 3: Spectroscopic Data of Yohimbine Isomers

Isomer	UV λ_{max} (nm) in Methanol/Ethanol	Mass Spectrometry (m/z)
Yohimbine	226, 283, 290[5]	[M+H] ⁺ : 355.202
Corynanthine	226, 283, 290[5]	[M+H] ⁺ : 355.202
Rauwolscine	Data not available	[M-H ₂ O-H] ⁻ : 335.173
Alloyohimbine	Data not available	Data not available
Pseudoyohimbine	225, 281, 290[3]	[M+H] ⁺ : 355.202[11]

Pharmacological Profile: Receptor Binding Affinities

The most significant differences among the yohimbine isomers lie in their pharmacological activities, which are dictated by their binding affinities for various neurotransmitter receptors. Stereoisomerism dramatically alters the selectivity for α 1- versus α 2-adrenergic receptors and influences interactions with serotonin (5-HT) receptors.

Table 4: Adrenergic Receptor Binding Affinities (Ki or pKi) of Yohimbine Isomers

Isomer	α 1- Adrenergic	α 2- Adrenergic	α 2A- Adrenergic	α 2B- Adrenergic	α 2C- Adrenergic	Selectivity
Yohimbine	pKi: ~7.3[12]	Ki: ~12 nM[10]	pKi: 8.52[13]	pKi: 8.00[13]	pKi: 9.17[13]	α 2 > α 1 (~30-fold) [14]
Corynanthine	High affinity	Low affinity	Data not available	Data not available	Data not available	α 1 > α 2 (~10-fold) [14][15]
Rauwolscine	Low affinity	High affinity (Ki: 12 nM)[10]	Data not available	Data not available	Data not available	α 2 > α 1 (~30-fold) [14]
Alloyohimbine	Ki: 160 nM[16]	Ki: 19 nM[16]	Data not available	Data not available	Data not available	α 2- selective
Pseudoyohimbine	Data not available	Data not available	Data not available	Data not available	Data not available	Data not available

Table 5: Serotonin (5-HT) Receptor Binding Affinities (Ki or pKi) of Yohimbine Isomers

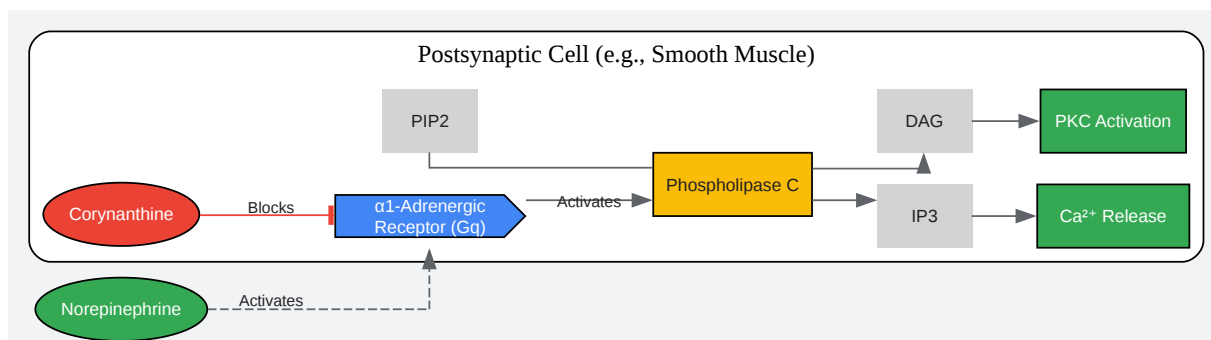
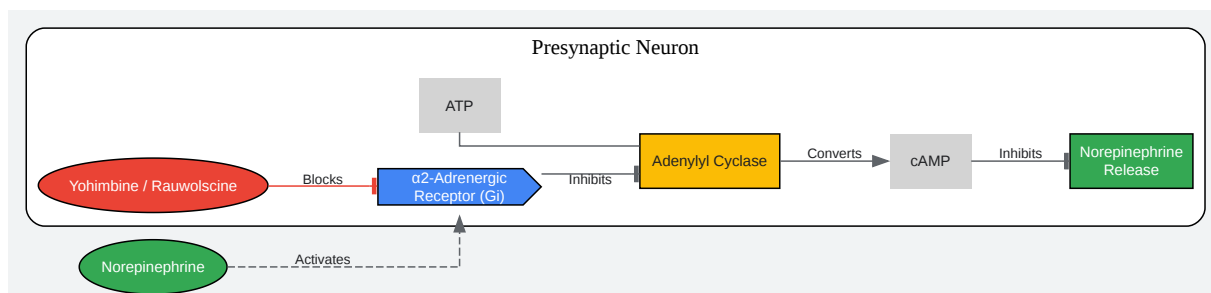
Isomer	5-HT1A	5-HT1B	5-HT1D	5-HT2A	5-HT2B
Yohimbine	Ki: 74 nM (partial agonist)[16] [17]	Moderate affinity	Moderate affinity	Weak affinity	Moderate affinity
Corynanthine	Data not available	Data not available	Data not available	Data not available	Data not available
Rauwolscine	Ki: 158 nM (partial agonist)[1] [17]	Data not available	High affinity[18]	Antagonist[1]	Antagonist (Ki: 14.3 nM) [1][10]
Alloyohimbine	Data not available	Data not available	Data not available	Data not available	Data not available
Pseudoyohimbine	Data not available	Data not available	Data not available	Data not available	Data not available

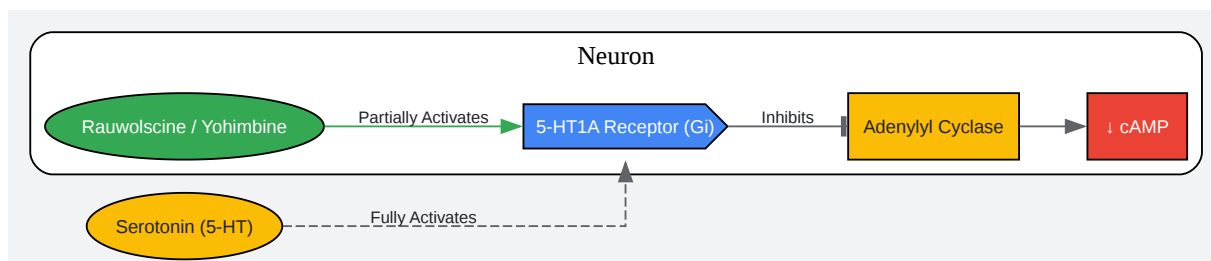
Signaling Pathways and Mechanisms of Action

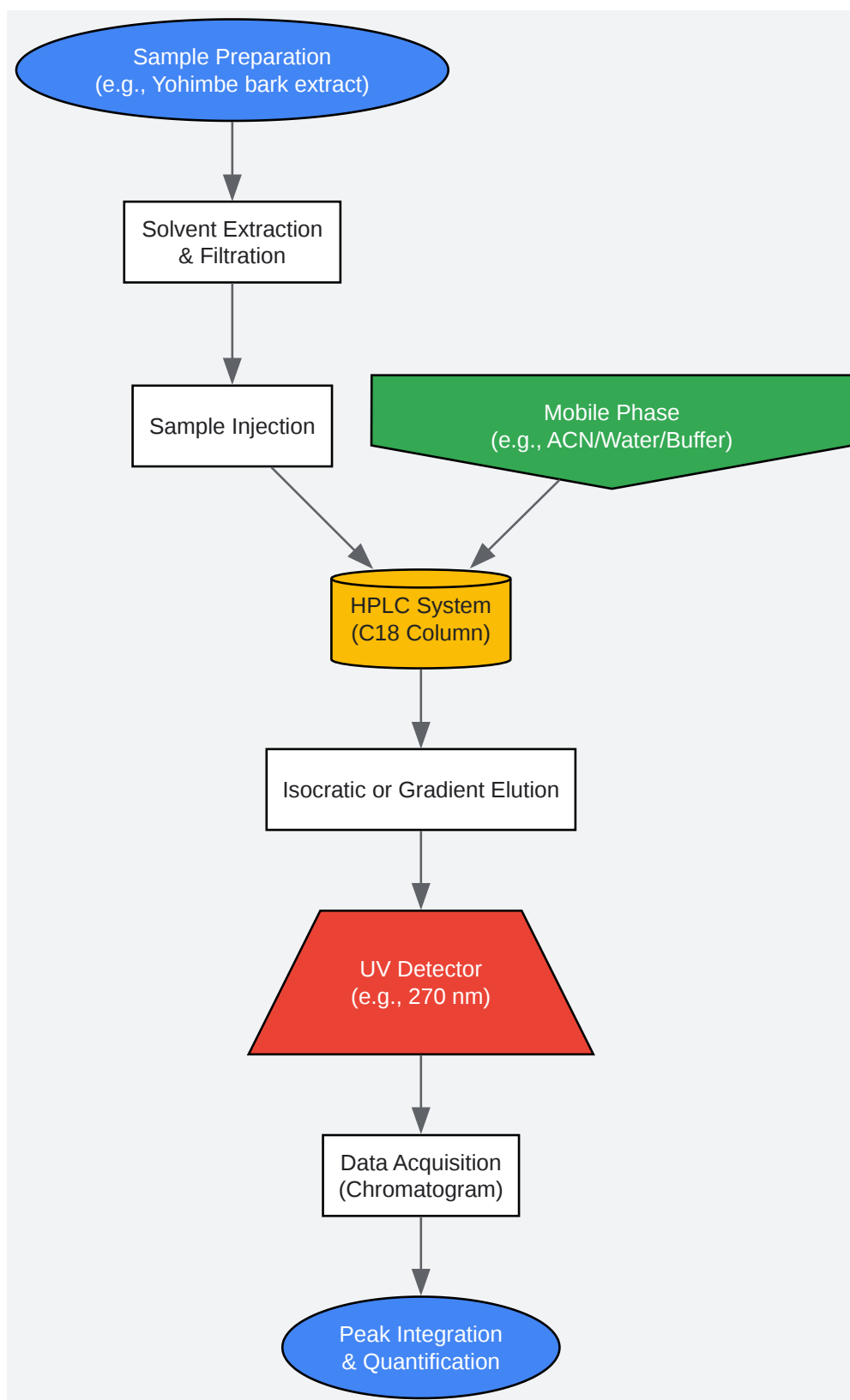
The differential receptor affinities of yohimbine isomers translate into distinct downstream signaling cascades.

α 2-Adrenergic Receptor Antagonism (Yohimbine, Rauwolscine, Alloyohimbine)

The primary mechanism of action for yohimbine and rauwolscine is the competitive antagonism of presynaptic α 2-adrenergic receptors. These receptors are G-protein coupled receptors (GPCRs) linked to inhibitory G-proteins (Gi). Their activation by norepinephrine normally inhibits adenylyl cyclase, reducing intracellular cyclic AMP (cAMP) levels and subsequently decreasing norepinephrine release. By blocking these receptors, yohimbine and its α 2-selective isomers prevent this negative feedback, leading to an increase in norepinephrine release into the synaptic cleft.







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